

# O-Demethylpaulomycin A chemical structure and formula C<sub>33</sub>H<sub>44</sub>N<sub>2</sub>O<sub>17</sub>S

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## Compound of Interest

Compound Name: O-Demethylpaulomycin A

Cat. No.: B15565483

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## O-Demethylpaulomycin A: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure, physicochemical properties, and biological activity of **O-Demethylpaulomycin A**, a naturally occurring antibiotic. The information presented is curated for professionals in the fields of microbiology, medicinal chemistry, and drug development, with a focus on detailed experimental data and methodologies.

## Chemical Structure and Formula

**O-Demethylpaulomycin A** is a member of the paulomycin family of antibiotics, which are complex glycosides produced by actinomycetes. The definitive chemical formula for **O-Demethylpaulomycin A** is C<sub>33</sub>H<sub>44</sub>N<sub>2</sub>O<sub>17</sub>S. The structure was elucidated through extensive spectroscopic analysis, primarily utilizing <sup>1</sup>H and <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy and Fast Atom Bombardment Mass Spectrometry (FAB-MS).

The core structure of **O-Demethylpaulomycin A** is characterized by a paulomycinic acid moiety linked to a disaccharide. This disaccharide consists of D-allose and the O-demethylated form of the unusual eight-carbon sugar, paulomycose. The structural distinction of **O-Demethylpaulomycin A** from its close analog, O-Demethylpaulomycin B (C<sub>32</sub>H<sub>42</sub>N<sub>2</sub>O<sub>17</sub>S),

lies in the acylation of the paulomycose sugar. In **O-Demethylpaulomycin A**, this position is esterified with a 2-methylbutyryl group, whereas in O-Demethylpaulomycin B, it is an isobutyryl group. This difference accounts for the additional CH<sub>2</sub> group in the chemical formula of **O-Demethylpaulomycin A**.

## Physicochemical and Spectroscopic Data

The structural characterization of **O-Demethylpaulomycin A** is supported by comprehensive spectroscopic data. The following tables summarize the key physicochemical and spectroscopic properties as established in the primary literature.

**Table 1: Physicochemical Properties of O-Demethylpaulomycin A**

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>44</sub> N <sub>2</sub> O <sub>17</sub> S	
Molecular Weight	788.76 g/mol	Calculated
Appearance	Amorphous solid	Inferred
Solubility	Soluble in methanol, DMSO	Inferred

**Table 2: <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data for O-Demethylpaulomycin A**

Detailed <sup>1</sup>H and <sup>13</sup>C NMR data, including chemical shifts (δ) and coupling constants (J), are essential for the unambiguous structural assignment of complex natural products. While the primary literature confirms the use of these techniques for structure elucidation, the specific spectral data for **O-Demethylpaulomycin A** is contained within the full text of the cited publication and is not publicly available in abstracting databases. Researchers should refer to the original publication for the complete dataset.

**Table 3: Fast Atom Bombardment Mass Spectrometry (FAB-MS) Data for O-Demethylpaulomycin A**

FAB-MS is a soft ionization technique crucial for determining the molecular weight of large, non-volatile molecules like **O-Demethylpaulomycin A**. The analysis provides the mass-to-charge ratio ( $m/z$ ) of the molecular ion and characteristic fragmentation patterns that help confirm the structure. The specific  $m/z$  values for the molecular ion and key fragments are detailed in the primary research article.

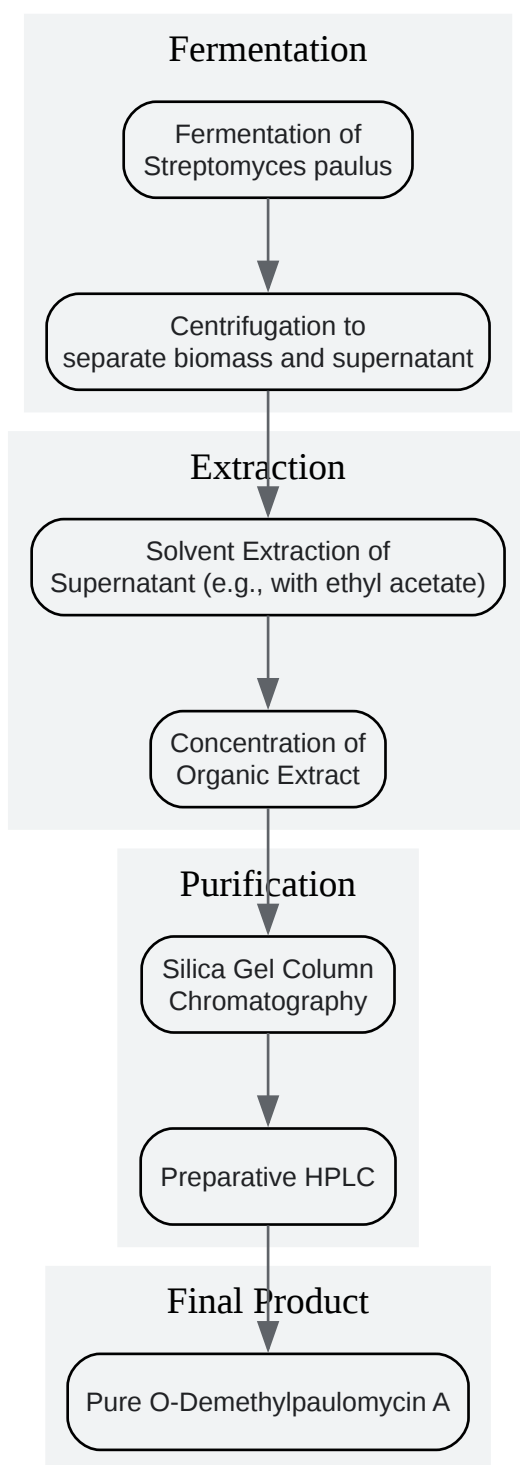
## Experimental Protocols

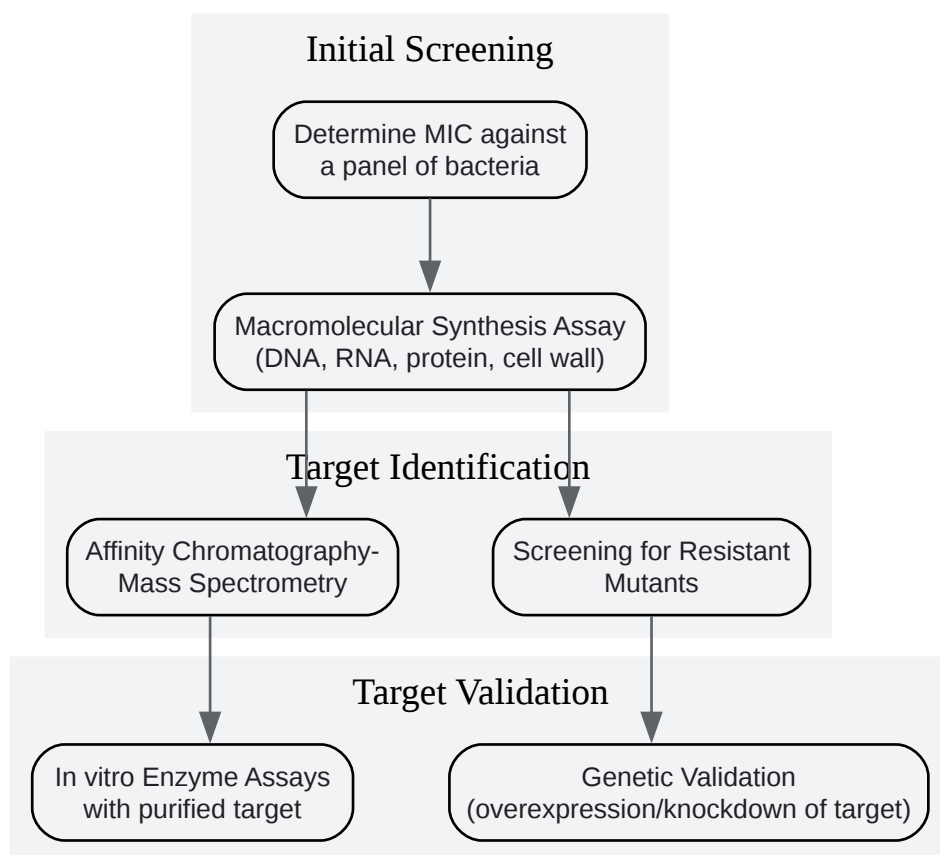
The following sections outline the generalized experimental methodologies for the isolation, purification, and characterization of **O-Demethylpaulomycin A**, based on standard practices for the paulomycin class of antibiotics.

### Fermentation and Isolation

**O-Demethylpaulomycin A** is a secondary metabolite isolated from the fermentation broth of *Streptomyces paulus* (strain 273).

A generalized workflow for the isolation process is as follows:





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